

SR12813: A Comprehensive Technical Guide for Nuclear Receptor Research

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Compound of Interest

Compound Name: SR12813

Cat. No.: B1662164

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Introduction

SR12813 is a potent synthetic agonist of the Pregnane X Receptor (PXR), a key nuclear receptor that functions as a xenosensor.^[1] PXR plays a crucial role in regulating the expression of genes involved in the metabolism and detoxification of foreign substances, including drugs, and endogenous compounds.^{[1][2]} Upon activation by ligands such as **SR12813**, PXR translocates to the nucleus, heterodimerizes with the Retinoid X Receptor (RXR), and binds to specific DNA response elements in the promoter regions of its target genes, thereby modulating their transcription.^{[3][4]} This technical guide provides an in-depth overview of **SR12813** as a tool for studying nuclear receptor biology, with a focus on its mechanism of action, quantitative data, experimental protocols, and relevant signaling pathways.

Quantitative Data

The following tables summarize the key quantitative parameters of **SR12813**, providing a comparative overview of its binding affinity and potency across different experimental systems.

Table 1: Binding Affinity and Potency of **SR12813**

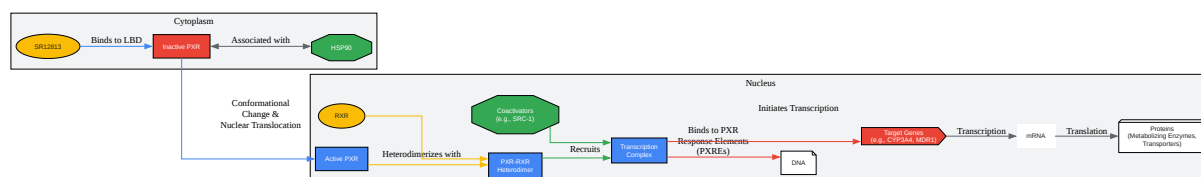
Parameter	Species	Value	Notes
EC50	Human PXR	200 nM	
EC50	Rabbit PXR	700 nM	
Kd	Human PXR	~40 nM	[4]

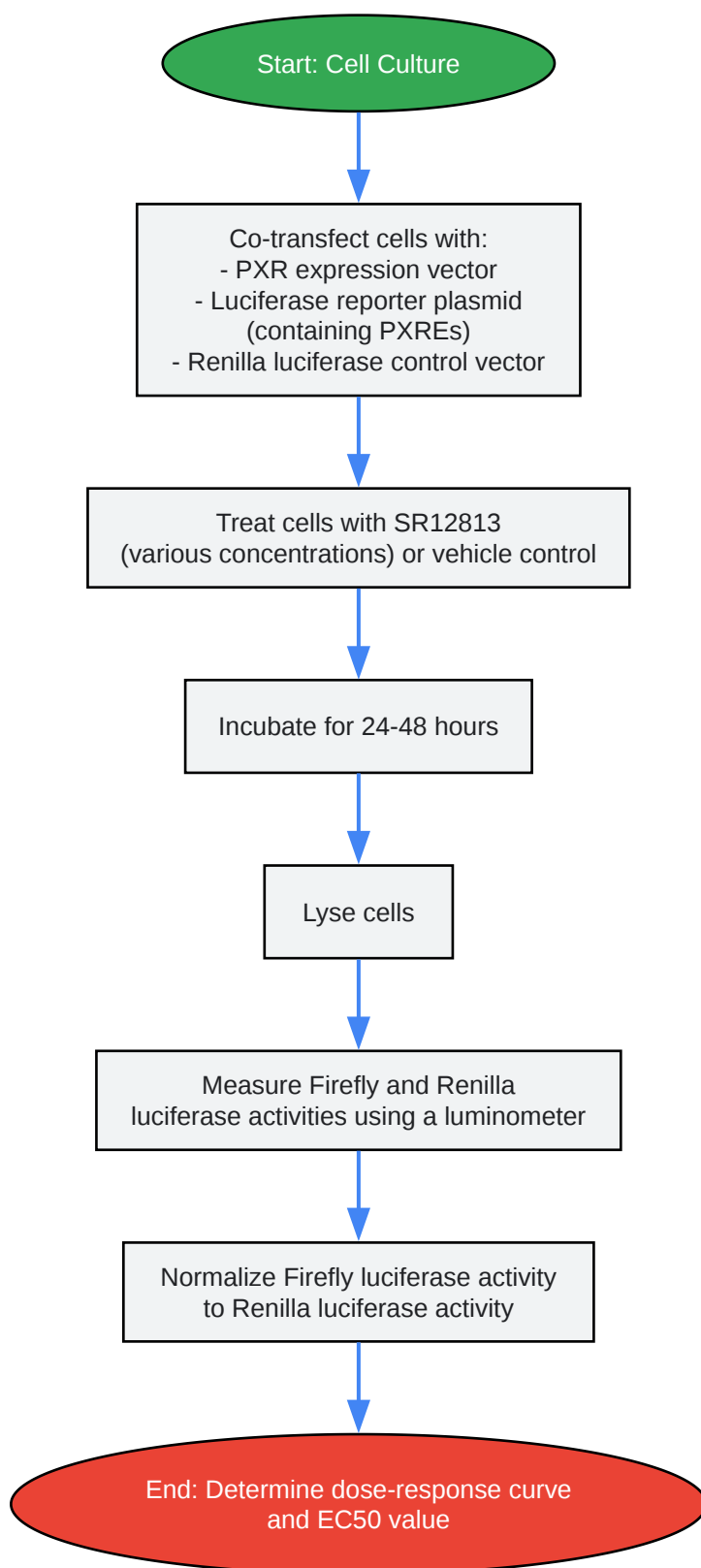
Table 2: IC50 Values for **SR12813** in Competitive Binding Assays

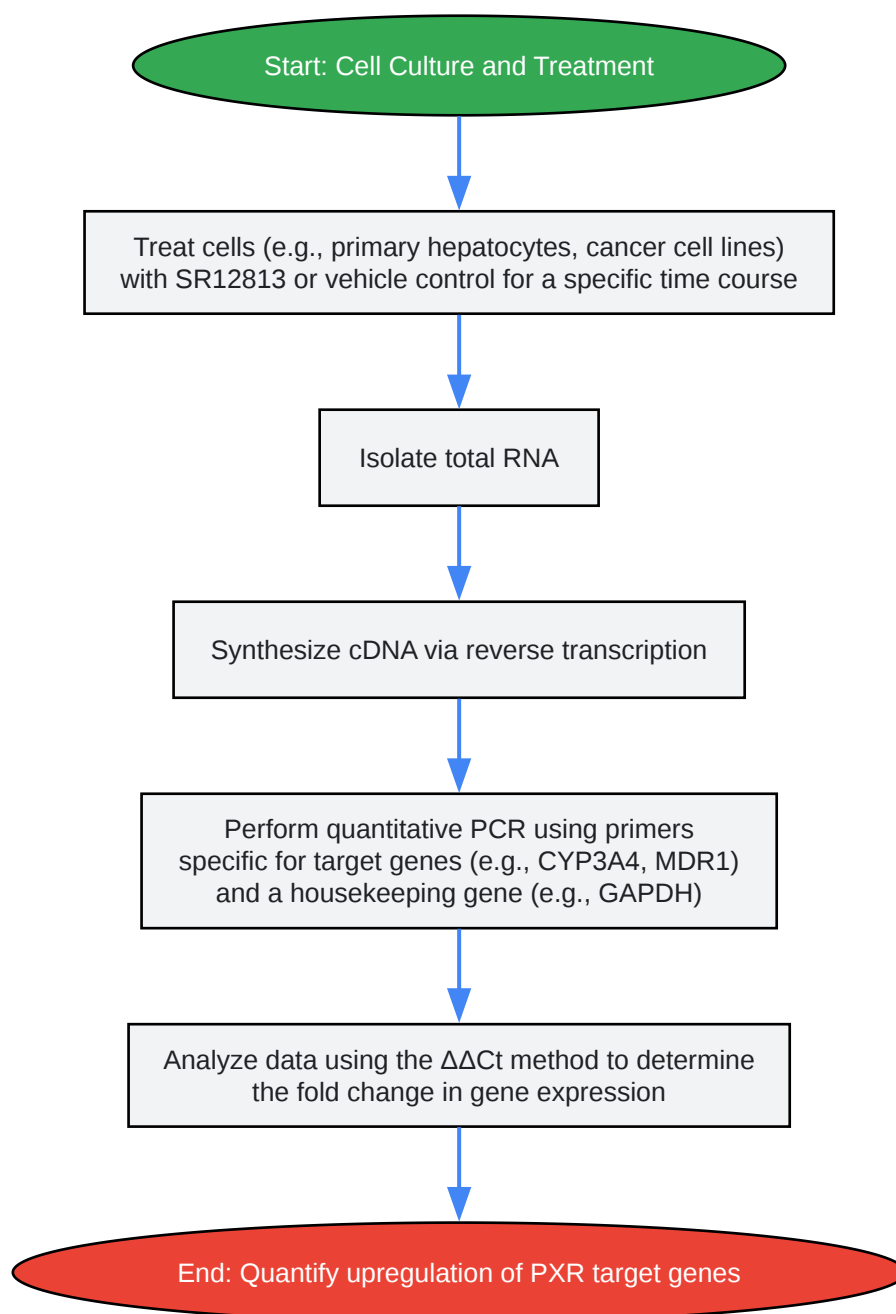
Competitor	Target	IC50	Cell Line/System
[3H]SR12813	Human PXR	4.5 μ M (for compound 100)	Recombinant human PXR[5]
[3H]SR12813	Human PXR	2.9 μ M (for compound 109)	Recombinant human PXR[5]

Signaling Pathways and Mechanisms of Action

SR12813 exerts its effects primarily through the activation of the PXR signaling pathway. The following diagrams illustrate the key steps involved in this process.







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